

ABIL® WE 09: A Technical Guide for Formulation Scientists

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Compound of Interest

Compound Name:	ABIL WE 09
CAS No.:	110734-66-2
Cat. No.:	B1166086

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Introduction: ABIL® WE 09 is a versatile and widely utilized nonionic water-in-oil (W/O) emulsifier developed by Evonik.[1][2] Its unique composition, a blend of Polyglyceryl-4 Isostearate, Cetyl PEG/PPG-10/1 Dimethicone, and Hexyl Laurate, provides exceptional emulsifying and stabilizing properties for a variety of cosmetic and personal care formulations. [1][3][4] This technical guide provides an in-depth overview of ABIL® WE 09, its physicochemical properties, formulation guidelines, and application workflows for researchers, scientists, and drug development professionals exploring advanced emulsion technologies.

Core Technical Data

The following tables summarize the key quantitative and qualitative data for ABIL® WE 09, derived from its technical data sheet.

Table 1: Physicochemical Properties of ABIL® WE 09



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Table 2: Formulation Guidelines and Compatibility



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Experimental Protocols: Emulsion Formulation and Stabilization

The following section details the general methodology for preparing a stable water-in-oil emulsion using ABIL® WE 09. This protocol is a standard guideline and may require optimization based on the specific active ingredients and desired final product characteristics.

Objective: To formulate a stable W/O cream or lotion.

Materials:

- ABIL® WE 09
- Oil phase components (e.g., cosmetic oils, waxes, esters)
- Water phase components (e.g., deionized water, glycerin, preservatives, electrolytes like NaCl)
- Active ingredients

Equipment:

- Homogenizer (e.g., rotor-stator homogenizer)
- Beakers and mixing vessels
- Heating and cooling apparatus
- Viscometer


Procedure:

- Preparation of the Oil Phase:
 - Combine all oil-soluble ingredients, including ABIL® WE 09, cosmetic oils, and waxes, in a suitable vessel.
 - Heat the mixture to approximately 80°C, or until all solid components have melted and the phase is uniform.
- Preparation of the Water Phase:
 - In a separate vessel, combine all water-soluble ingredients, including deionized water, humectants, and preservatives.
 - Heat the water phase to the same temperature as the oil phase (approximately 80°C).
- Emulsification:

- Slowly add the water phase to the oil phase while stirring continuously with a standard agitator.
- Once all the water phase has been added, begin homogenization using a rotor-stator homogenizer. The intensity and duration of homogenization will influence the final viscosity and particle size of the emulsion.
- Cooling and Final Adjustments:
 - Allow the emulsion to cool down to room temperature while stirring gently.
 - During the cooling process, any temperature-sensitive active ingredients can be added.
 - Measure the final viscosity and observe the emulsion's texture and appearance.

Visualization of Formulation Workflow

The following diagram illustrates the general workflow for creating a W/O emulsion with ABIL® WE 09.

**FULL PROTOCOL TRUNCATED**

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Figure 1: General Workflow for W/O Emulsion Formulation with ABIL® WE 09

Applications in Formulation Development

ABIL® WE 09 is particularly well-suited for a range of cosmetic and dermatological applications due to its excellent performance and compatibility.

- Sun Care Products: Its ability to create stable emulsions with a high content of organic and physical UV filters makes it an ideal choice for sunscreens and other sun protection formulations.[1][2][6]
- Skin Care: It is used in the formulation of various W/O creams and lotions, including facial care, body care, and baby care products.[1]
- Color Cosmetics: ABIL® WE 09 can be used in decorative cosmetics, such as foundations. [3][10]
- High-Stability Emulsions: The emulsifier is known for producing emulsions with high heat and freeze stability, ensuring product integrity under various storage conditions.[2][5]

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